Toxicological Assessment of Caprenin Consumption: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Caprenin*
CAS No.:	*138184-95-9*
Cat. No.:	*B1179771*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Caprenin, a structured triglyceride composed of caprylic (C8:0), capric (C10:0), and behenic (C22:0) acids, was developed as a reduced-calorie fat substitute. This technical guide provides a comprehensive toxicological assessment of **Caprenin** consumption, drawing from key preclinical and clinical studies. The primary findings indicate that in a 91-day rat feeding study, **Caprenin** demonstrated a No-Observable-Adverse-Effect Level (NOAEL) of over 15% in the diet. Human studies have shown that **Caprenin** consumption can influence serum lipid profiles, notably affecting High-Density Lipoprotein (HDL) cholesterol levels. This guide summarizes the available quantitative data, details the experimental protocols of pivotal studies, and presents diagrams of the metabolic and signaling pathways influenced by **Caprenin**'s constituent fatty acids. While **Caprenin** was deemed generally recognized as safe (GRAS) by the manufacturer, the GRAS petition was later withdrawn, and the product is no longer widely used in the food industry.

Introduction

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Caprenin is a synthetically prepared fat substitute designed to have a lower caloric value than traditional fats, estimated at 5 kcal/g compared to 9 kcal/g for typical triglycerides. Its composition of medium-chain fatty acids (MCFAs), caprylic and capric acids, and a very-long-chain fatty acid (VLCFA), behenic acid, results in unique metabolic properties. This guide delves into the toxicological data generated for **Caprenin** to provide a thorough understanding of its safety profile for researchers and professionals in drug development and food science.

Preclinical Toxicological Assessment: 91-Day Rodent Feeding Study

A pivotal study in the safety evaluation of **Caprenin** was a 91-day feeding study conducted in Sprague-Dawley rats. This study aimed to assess the potential for toxicity from subchronic dietary exposure to **Caprenin**.

Experimental Protocol

- Test Animals: Weanling Sprague-Dawley rats were used, with 25 males and 25 females per group[1].
- Dietary Groups:
  - Control Groups:
    - Corn oil (12.14% w/w)
    - A blend of medium-chain triglyceride (MCT) oil (11.21% w/w) and corn oil (3.13% w/w) [1].
  - **Caprenin** Groups (w/w in diet):
    - Low Dose: 5.23% **Caprenin** (with 8.96% corn oil)
    - Mid Dose: 10.23% **Caprenin** (with 5.91% corn oil)
    - High Dose: 15.00% **Caprenin** (with 3.00% corn oil)[1].
  - All diets were formulated to be approximately 4000 kcal/kg[1].

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- Duration: 91 days[1].
- Parameters Evaluated:
  - Survival and Clinical Signs: Daily observations for signs of toxicity, morbidity, and mortality[1].
  - Body Weight and Feed Consumption: Measured weekly[1].
  - Hematology: A comprehensive panel of hematological parameters was assessed.
  - Clinical Chemistry: A suite of blood chemistry parameters was analyzed to evaluate organ function.
  - Organ Weights: Absolute and relative (to body and brain weight) weights of major organs were determined at necropsy[1].
  - Histopathology: Microscopic examination of a full complement of tissues was performed on the control and high-dose groups[1].
  - Behenic Acid Accumulation: Analysis of heart, liver, and perirenal fat for C22:0 content[1].

Data Presentation

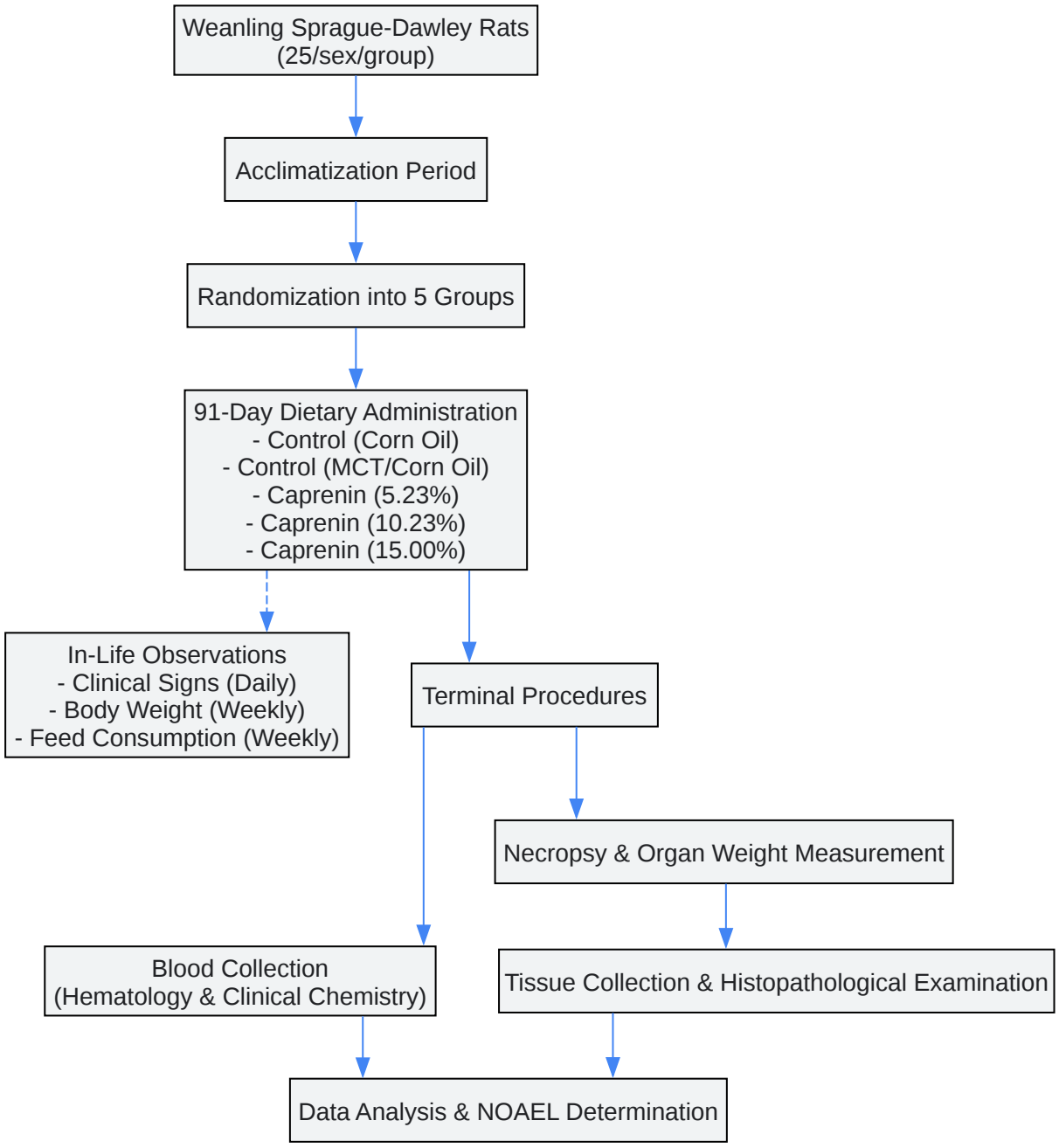
Table 1: Summary of Findings from the 91-Day Rat Feeding Study on **Caprenin**

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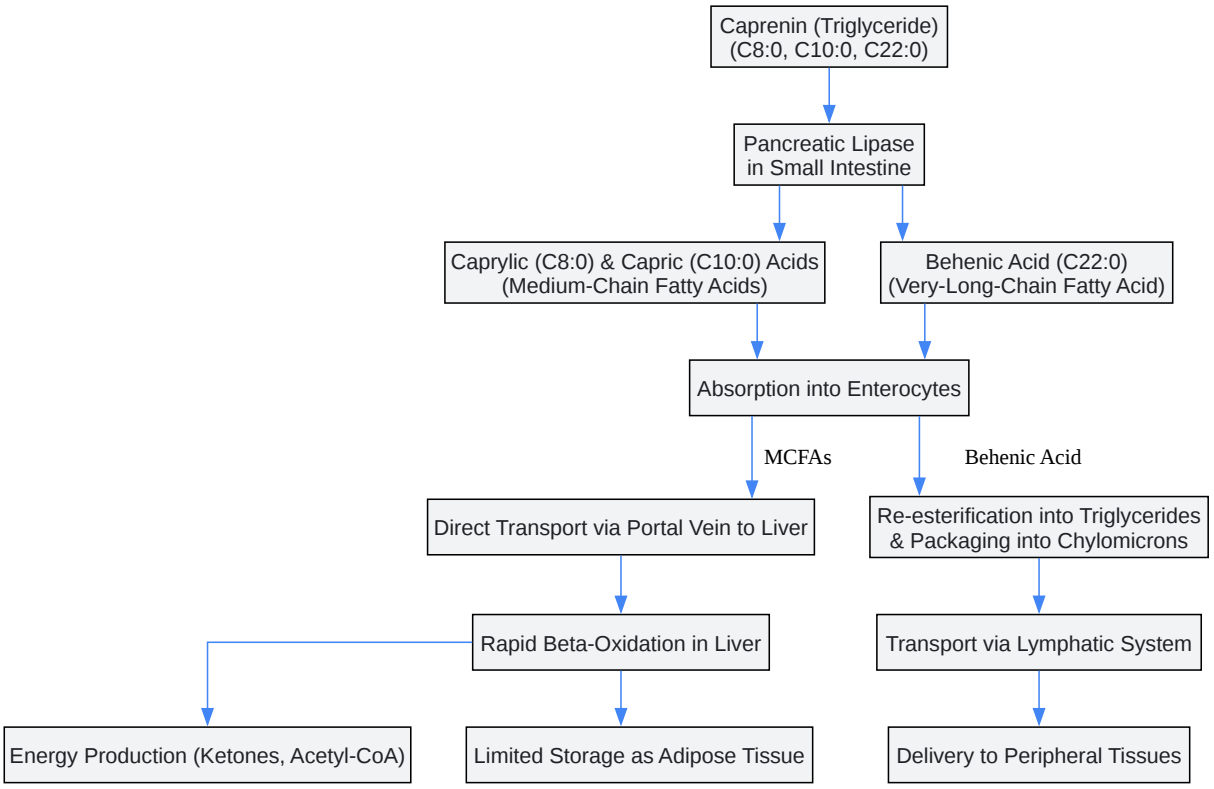
Parameter	Observation	Quantitative Data (where available)
NOAEL	No adverse effects observed.	> 15% (w/w) in the diet
> 13.2 g/kg/day (male rats)		
> 14.6 g/kg/day (female rats) [1]		
Body Weight Gain	No significant differences between groups.	Data not publicly available.
Feed Conversion Efficiency	Reduced in the high-dose Caprenin group.	Data not publicly available.
Hematology	No toxicologically significant findings.	Specific parameters and values not publicly available.
Clinical Chemistry	No toxicologically significant findings.	Specific parameters and values not publicly available.
Organ Weights	No adverse effects noted.	Specific organ weights not publicly available.
Histopathology	No treatment-related lesions observed.	N/A
Behenic Acid (C22:0) Storage	No significant amounts found in heart, liver, or perirenal fat.	Data not publicly available.

Experimental Workflow

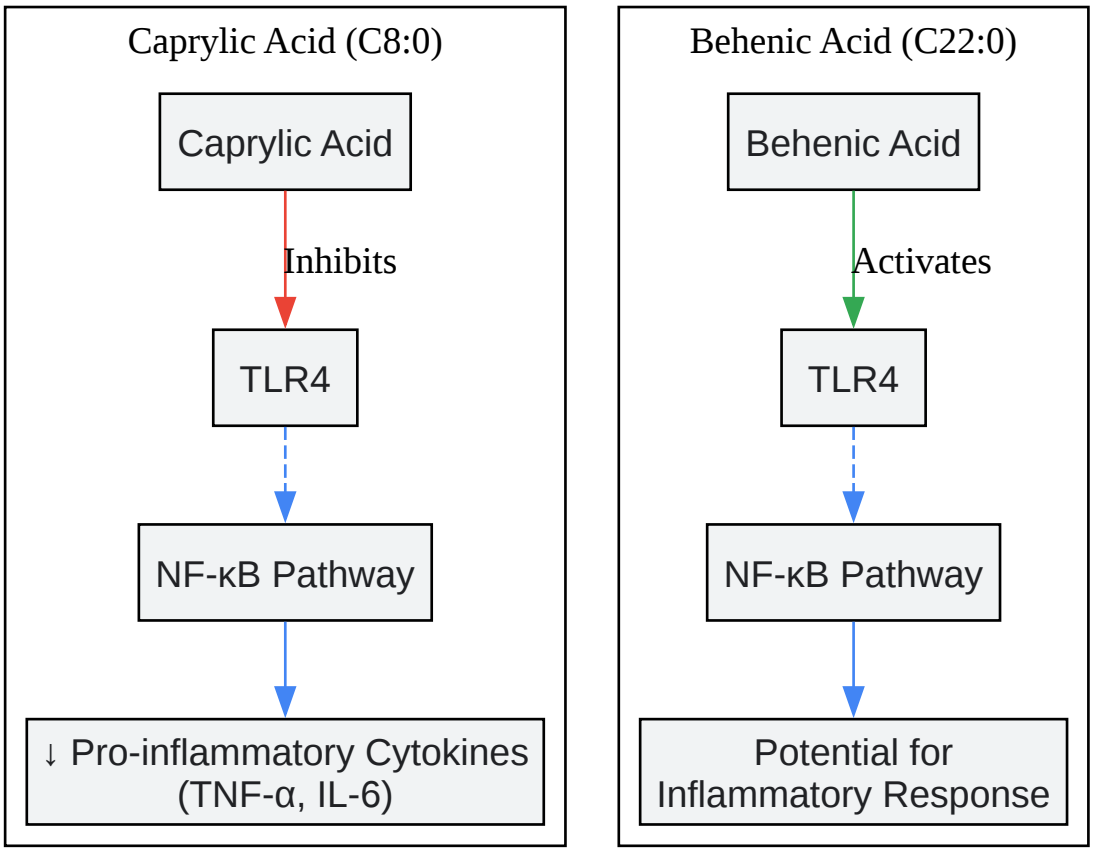
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References

- 1. A 91-day feeding study in rats with caprenin - PubMed [pubmed.ncbi.nlm.nih.gov]
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